

# An In-Depth Technical Guide to the Dactylocyclines: Structure, Properties, and Elucidation

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## Compound of Interest

Compound Name: *Dactylocycline D*

Cat. No.: *B606931*

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Disclaimer: The specific chemical structure and detailed experimental data for **Dactylocycline D** are not readily available in the public domain scientific literature and chemical databases. This guide will provide a comprehensive overview of the dactylocycline family of antibiotics, with a focus on the most abundant and well-characterized member, Dactylocycline A, as a representative of this novel class of tetracycline derivatives. The methodologies and general properties described are applicable to the entire family, including **Dactylocycline D**.

## Introduction to the Dactylocyclines

The dactylocyclines are a group of novel, naturally occurring tetracycline glycoside antibiotics. [1][2] They are produced by the fermentation of a strain of the actinomycete *Dactylosporangium* sp. (ATCC 53693). [1][2] This family of compounds is of significant scientific interest due to their activity against certain tetracycline-resistant bacteria, a feature not shared by their common aglycone, dactylocyclinone. [1] The dactylocycline complex includes several related members, primarily Dactylocycline A and B, along with minor components such as **Dactylocycline D** and E.

## Chemical Structure of the Dactylocycline Family

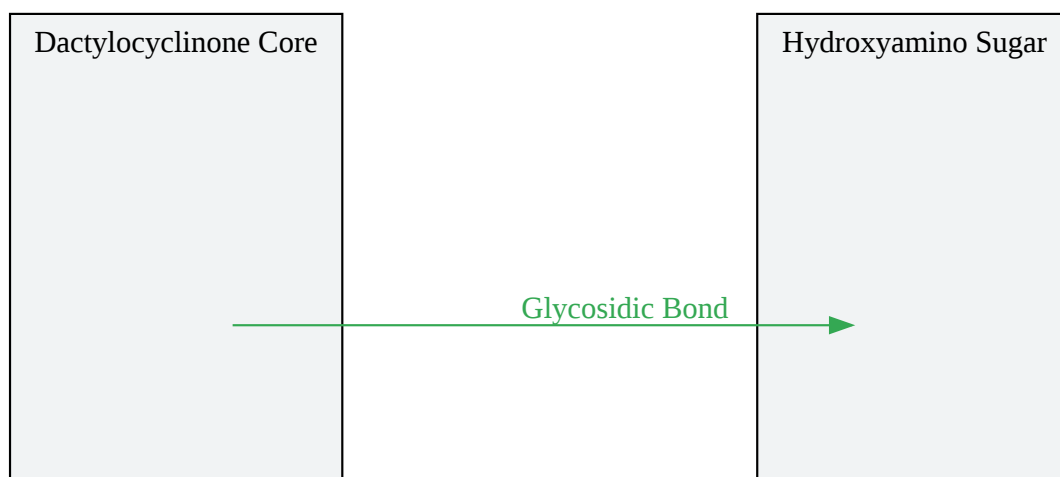
The core chemical entity of all dactylocyclines is dactylocyclinone, a unique tetracycline aglycone. The individual dactylocyclines are differentiated by the nature of the glycosidic substituent attached to this core.

## Representative Structure: Dactylocycline A

Dactylocycline A is the most abundant member of this antibiotic family. Its structure consists of the dactylocyclinone core glycosidically linked to a novel hydroxyamino sugar moiety.

### Chemical Structure of Dactylocycline A

Figure 1: General schematic of Dactylocycline A's structure.



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Caption: General schematic of Dactylocycline A's structure.

The IUPAC name for Dactylocycline A is (4S,4aR,5aS,6R,12aS)-7-chloro-4-(dimethylamino)-1,4a,10,11,12a-pentahydroxy-6-[(2S,4S,5R,6S)-4-(hydroxyamino)-5-methoxy-4,6-dimethyloxan-2-yl]oxy-8-methoxy-6-methyl-3,12-dioxo-5,5a-dihydro-4H-tetracene-2-carboxamide.

## Quantitative Data

The following table summarizes the key physicochemical properties of Dactylocycline A.

Property	Value	Source(s)
Molecular Formula	C <sub>31</sub> H <sub>40</sub> ClN <sub>3</sub> O <sub>13</sub>	
Molecular Weight	698.1 g/mol	
Exact Mass	697.2249660 Da	

## Experimental Protocols

The isolation and structure elucidation of the dactylocyclines involved a combination of fermentation, chromatographic separation, and advanced spectroscopic techniques.

### Fermentation and Isolation

- **Fermentation:** Dactylosporangium sp. (ATCC 53693) is cultured in a suitable fermentation medium to produce the dactylocycline antibiotic complex.
- **Extraction:** The fermentation broth is harvested, and the dactylocyclines are extracted from the mycelium and filtrate using solvent extraction methods.
- **Purification:** The crude extract, containing a mixture of dactylocyclines, is subjected to a series of chromatographic separations. This typically involves techniques such as column chromatography on various stationary phases to isolate the individual components (Dactylocycline A, B, D, E, etc.).

### Structure Elucidation

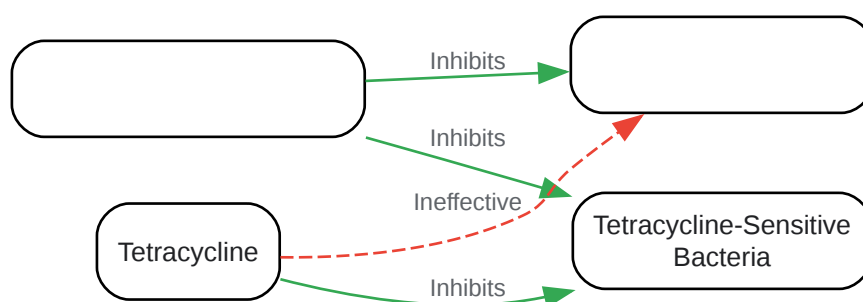
The determination of the chemical structures of the dactylocyclines was achieved through the following key experimental procedures:

- **Mass Spectrometry (MS):** Fast Atom Bombardment Mass Spectrometry (FAB-MS) was instrumental in determining the molecular weights of the parent compounds and their fragmentation patterns, providing initial structural clues.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Extensive 1D ( $^1\text{H}$ ,  $^{13}\text{C}$ ) and 2D (COSY, HMQC, HMBC) NMR experiments were conducted to establish the connectivity of atoms within the dactylocyclinone core and the attached sugar moieties. These experiments allowed for the complete assignment of all proton and carbon signals, revealing the intricate details of the molecular framework.
- Circular Dichroism (CD): CD spectroscopy was employed to determine the absolute stereochemistry of the chiral centers within the dactylocycline molecules. By comparing the CD spectra of the dactylocyclines to those of known tetracycline compounds, the relative and absolute configurations of the stereocenters were established.
- Acid Hydrolysis: The glycosidic linkage in dactylocyclines is acid-sensitive. Treatment with mild acid cleaves the sugar moiety from the tetracycline core, yielding the common aglycone, dactylocyclinone, and the individual sugar components. This chemical degradation was crucial for the separate characterization of the two main parts of the molecule.

## Biological Activity and Logical Relationships

The primary biological significance of the dactylocyclines is their ability to overcome certain mechanisms of tetracycline resistance in bacteria. This provides a distinct advantage over many conventional tetracycline antibiotics.



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Caption: Dactylocycline's activity against resistant bacteria.

The aglycone, dactylocyclinone, does not exhibit this activity and is cross-resistant with tetracycline. This strongly suggests that the novel hydroxyamino sugar moiety is essential for the dactylocyclines' ability to circumvent tetracycline resistance mechanisms.

## Conclusion

The dactylocyclines represent a promising class of tetracycline antibiotics with a unique structural feature that confers activity against resistant bacterial strains. While the specific structure of **Dactylocycline D** remains elusive in publicly accessible literature, the detailed characterization of Dactylocycline A provides a robust framework for understanding the chemical and biological properties of this important family of natural products. Further research into the minor components like **Dactylocycline D** could yield valuable insights into the structure-activity relationships within this class of compounds and potentially lead to the development of new therapeutic agents.

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## References

- 1. Dactylocyclines, novel tetracycline derivatives produced by a Dactylosporangium sp. II. Structure elucidation - PubMed [pubmed.ncbi.nlm.nih.gov]
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